

Application Note & Protocol: Controlled Release of UV Absorbers via Photo-Fries Rearrangement

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Acetoxy-4'-hexylbenzophenone

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Introduction: A New Frontier in On-Demand Photoprotection

The precise control over the release of active molecules is a cornerstone of advanced materials science and therapeutic delivery. In the realm of photoprotection, the ability to release UV-absorbing compounds in a spatially and temporally controlled manner opens up new possibilities for "smart" materials and formulations that can adapt to their environment. This guide details a powerful photochemical method, the photo-Fries rearrangement, for the controlled release of UV absorbers. This technique allows for the "caging" of a UV absorber within a precursor molecule, which can then be released upon exposure to a specific wavelength of UV light.[1][2] This on-demand release mechanism is particularly relevant for applications requiring targeted or sustained photoprotection.

The photo-Fries rearrangement of an aryl ester provides a robust and catalyst-free method to transform a non-UV-absorbing precursor into a highly effective hydroxyaryl ketone UV absorber.[3] This irreversible reaction proceeds via a radical mechanism, offering a permanent

change in the material's properties upon photoactivation.[3][4] This application note provides a comprehensive overview of the underlying principles, detailed experimental protocols for the synthesis of a photoreleasable UV absorber, its incorporation into a polymer matrix, and the subsequent analysis of its controlled release.

The Underlying Chemistry: The Photo-Fries Rearrangement

The photo-Fries rearrangement is a photochemical reaction where an aryl ester is converted into a mixture of ortho- and para-hydroxyaryl ketones upon UV irradiation.[3] The reaction is initiated by the homolytic cleavage of the ester's carbonyl-oxygen bond, forming a radical pair within a "solvent cage".[4] This radical pair can then recombine at the ortho or para positions of the aromatic ring, followed by tautomerization to yield the final hydroxyaryl ketone products.

The mechanism can be conceptualized in the following steps:

- **Photoexcitation:** The aryl ester absorbs a photon of UV light, promoting it to an excited singlet state.
- **Homolytic Cleavage:** In the excited state, the bond between the carbonyl carbon and the phenolic oxygen undergoes homolysis, generating an acyl radical and a phenoxy radical. These radicals are initially held in close proximity by the surrounding solvent or polymer matrix, forming a "geminate radical pair."
- **Radical Recombination:** The radical pair can recombine in several ways. Recombination at the ortho or para positions of the phenoxy radical leads to the formation of dienone intermediates.
- **Tautomerization:** These intermediates then tautomerize to the more stable hydroxyaryl ketones, which are effective UV absorbers.
- **Side Products:** If the radicals escape the solvent cage, they can participate in other reactions, such as abstracting a hydrogen atom to form a phenol, which is often observed as a minor byproduct.[4]

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The regioselectivity of the reaction (the ratio of ortho to para products) is influenced by several factors, including the solvent polarity and viscosity, temperature, and the presence of organized media like micelles.^{[5][6]} In general, non-polar solvents tend to favor the formation of the ortho product.

Experimental Protocols

This section provides detailed protocols for the synthesis of a model photoreleasable UV absorber, its incorporation into a polymer film, and the subsequent UV-triggered release and analysis.

Synthesis of a Photoreleasable Benzophenone Precursor

Here, we describe the synthesis of phenyl 4-benzoylbenzoate, a precursor that upon photo-Fries rearrangement, releases 2-hydroxy-5-benzoylbenzophenone and 4-hydroxy-3-benzoylbenzophenone, both potent UV absorbers.

Materials:

- 4-Benzoylbenzoyl chloride
- Phenol
- Pyridine
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated solution
- Magnesium sulfate (MgSO_4), anhydrous
- Hexane
- Ethyl acetate

Procedure:

- In a flame-dried 250 mL round-bottom flask under a nitrogen atmosphere, dissolve phenol (1.0 eq) in anhydrous DCM (100 mL).
- Cool the solution to 0 °C in an ice bath and add pyridine (1.2 eq) dropwise with stirring.
- In a separate flask, dissolve 4-benzoylbenzoyl chloride (1.1 eq) in anhydrous DCM (50 mL).
- Add the 4-benzoylbenzoyl chloride solution dropwise to the phenol solution at 0 °C over 30 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 hexane:ethyl acetate eluent.

- Upon completion, quench the reaction by adding 100 mL of saturated NaHCO_3 solution.
- Separate the organic layer and wash it sequentially with 1 M HCl (2 x 50 mL), saturated NaHCO_3 solution (2 x 50 mL), and brine (1 x 50 mL).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent.
- Combine the fractions containing the pure product and evaporate the solvent to yield phenyl 4-benzoylbenzoate as a white solid.
- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Preparation of a Photoreactive Polymer Film

Materials:

- Phenyl 4-benzoylbenzoate (synthesized in 2.1)
- Poly(methyl methacrylate) (PMMA)
- Dichloromethane (DCM)
- Quartz slides

Procedure:

- Prepare a 10% (w/v) solution of PMMA in DCM.
- Prepare a stock solution of phenyl 4-benzoylbenzoate in DCM (e.g., 10 mg/mL).
- Add the desired amount of the precursor stock solution to the PMMA solution to achieve the final desired concentration of the photoreleasable compound in the polymer film (e.g., 1% w/w).
- Mix thoroughly until the solution is homogeneous.

- Cast the polymer solution onto clean quartz slides using a spin coater or by drop-casting to achieve a uniform film thickness.
- Allow the solvent to evaporate completely in a dust-free environment at room temperature, followed by drying under vacuum for 24 hours to remove any residual solvent.

UV-Triggered Release and Monitoring

Equipment:

- UV lamp with a specific wavelength output (e.g., 310 nm, which is often effective for photo-Fries rearrangement).[2]
- UV-Vis spectrophotometer
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Phosphate-buffered saline (PBS), pH 7.4

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Protocol:

- Place the polymer-coated quartz slide in a cuvette containing a known volume of PBS (e.g., 3 mL).
- Position the cuvette at a fixed distance from the UV lamp. Ensure consistent geometry for all experiments.
- Irradiate the sample for a defined period (e.g., 10 minutes).
- At specific time intervals (e.g., 0, 2, 5, 10, 20, 30, 60 minutes) during and after irradiation, withdraw a small aliquot (e.g., 100 μ L) of the PBS solution.
- Replace the withdrawn volume with fresh PBS to maintain a constant volume.
- Analyze the collected aliquots using UV-Vis spectroscopy and HPLC to quantify the concentration of the released UV absorber.

Analytical Methods and Data Interpretation

UV-Vis Spectroscopy

UV-Vis spectroscopy is a straightforward method for monitoring the release of the hydroxyaryl ketone product into the PBS solution.^[7] The newly formed UV absorber will have a characteristic absorbance spectrum that can be used for quantification.

Procedure:

- Determine the λ_{max} of the pure hydroxyaryl ketone standard in PBS.
- Create a calibration curve by measuring the absorbance of a series of standard solutions of the UV absorber at known concentrations.
- Measure the absorbance of the collected aliquots at the determined λ_{max} .
- Calculate the concentration of the released UV absorber in each aliquot using the calibration curve and Beer-Lambert's law.

High-Performance Liquid Chromatography (HPLC)

HPLC provides a more specific and quantitative analysis of the released products, allowing for the separation and quantification of the ortho and para isomers, as well as any byproducts.[8]

Typical HPLC Conditions:

Parameter	Value
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 μ m)
Mobile Phase	Isocratic or gradient elution with acetonitrile and water (with 0.1% formic acid)
Flow Rate	1.0 mL/min
Injection Volume	20 μ L
Detection	UV detector at the λ_{max} of the products
Column Temperature	30 $^{\circ}$ C

Procedure:

- Develop an HPLC method that effectively separates the precursor, the ortho and para rearranged products, and the phenol byproduct.
- Prepare calibration curves for each of the expected products using pure standards.
- Inject the collected aliquots into the HPLC system.
- Identify and quantify the concentration of each compound by comparing their peak areas to the respective calibration curves.

Data Analysis and Release Kinetics

The cumulative amount of the released UV absorber can be plotted against time to determine the release profile. The release kinetics can be fitted to various mathematical models (e.g., zero-order, first-order, Higuchi, Korsmeyer-Peppas) to understand the release mechanism.

Time (min)	Concentration of Released UV Absorber (µg/mL)	Cumulative Amount Released (µg)
0	0	0
2	5.2	15.6
5	12.8	38.4
10	25.1	75.3
20	40.5	121.5
30	51.3	153.9
60	65.7	197.1

Note: The data in this table is for illustrative purposes only.

Troubleshooting and Considerations

- **Low Rearrangement Efficiency:** If the yield of the rearranged product is low, consider optimizing the irradiation wavelength and intensity. The solvent or polymer matrix can also significantly affect the reaction; a more rigid matrix may hinder the rearrangement.
- **Inconsistent Release Profiles:** Ensure consistent film thickness, irradiation geometry, and sample agitation to obtain reproducible results.
- **Photodegradation of the Released Product:** The newly formed UV absorber may itself be susceptible to photodegradation upon prolonged UV exposure.^[9] It is important to monitor for the appearance of degradation products in the HPLC analysis. This can be mitigated by using a release medium that can transport the released molecule away from the irradiated zone.
- **Matrix Effects:** The properties of the polymer matrix, such as its glass transition temperature and polarity, can influence the efficiency of the photo-Fries rearrangement and the diffusion of the released product.

Conclusion

The photo-Fries rearrangement offers a versatile and powerful tool for the controlled release of UV absorbers. By carefully designing the precursor molecule and the matrix in which it is embedded, it is possible to create materials with on-demand photoprotective properties. The protocols and analytical methods outlined in this guide provide a solid foundation for researchers and scientists to explore and develop novel applications based on this fascinating photochemical transformation.

References

- Klan, P., Šolomek, T., Bochet, C. G., Blanc, A., Givens, R., Rubina, M., ... & Wirz, J. (2013). Photoremovable protecting groups in chemistry and biology: reaction mechanisms and efficacy. *Chemical reviews*, 113(1), 119-191.
- Milić, J., Šešlija, M., Valić, S., & Filarowski, A. (2015). Kinetic study on UV-absorber photodegradation under different conditions. *Journal of Photochemistry and Photobiology A: Chemistry*, 311, 164-171.
- Kim, M. S., & Diamond, S. L. (2006). Photocleavage of o-nitrobenzyl ether derivatives for rapid biomedical release applications. *Bioorganic & medicinal chemistry letters*, 16(15), 4007-4010.
- BenchChem. (2025). Application Notes and Protocols for Monitoring the Fries Rearrangement Reaction.
- Fries, K. T. (1908). Über die Umlagerung von Phenoläthern und ein Verfahren zur Darstellung von Ketonphenolen. *Berichte der deutschen chemischen Gesellschaft*, 41(1), 427-438.
- Siano, G., Crespi, S., Mella, M., & Bonesi, S. M. (2019). Selectivity in the Photo-Fries Rearrangement of Some Aryl Benzoates in Green and Sustainable Media. *Preparative and Mechanistic Studies. The Journal of organic chemistry*, 84(7), 4338–4352.
- Wikipedia. (2023). Fries rearrangement.
- Siano, G., Crespi, S., Mella, M., & Bonesi, S. M. (2019). Selectivity in the Photo-Fries Rearrangement of Some Aryl Benzoates in Green and Sustainable Media. *Preparative and Mechanistic Studies. The Journal of organic chemistry*, 84(7), 4338–4352.
- Pelliccia, S., Alfano, A. I., Rossino, G., Chianese, G., Summa, V., & Collina, S. (2023). Photo-Flow Technology for Chemical Rearrangements: A Powerful Tool to Generate Pharmaceutically Relevant Compounds. *ACS Medicinal Chemistry Letters*, 14(5), 653–661.
- L.S.College, Muzaffarpur. (2020, March 18). Fries rearrangement.
- Singh, A., & Boyd, B. J. (2021). UVA-Triggered Drug Release and Photo-Protection of Skin. *Frontiers in Medical Technology*, 3, 624523.
- Cumpstey, I. (2013). Photoremovable protecting groups: reaction mechanisms and applications. *Photochemical & Photobiological Sciences*, 12(11), 1935-1954.

- Mendoza, D. J., ... & Garnier, G. (2021). Phenolic Ester-Decorated Cellulose Nanocrystals as UV-Absorbing Nanoreinforcements in Polyvinyl Alcohol Films. *ACS Sustainable Chemistry & Engineering*, 9(18), 6427–6437.
- Martínez-López, A., ... & García-Gallego, S. (2020).
- Barbatti, M. (2017, July 12). Three-state Model for the Photo-Fries Rearrangement.
- Whitcombe, M. J., Gilbert, A., & Mitchell, G. R. (1992). The photo-Fries rearrangement in a side-chain liquid-crystalline polymer. *Polymer*, 33(21), 4585-4591.
- Zhang, Y., ... & Jullien, L. (2018). Control of protein activity and gene expression by cyclofen-OH uncaging. *ChemBioChem*, 19(5), 431-436.
- Salas-Huenuleo, E., ... & Garnier, G. (2020). Grafting Nature-Inspired and Bio-Based Phenolic Esters onto Cellulose Nanocrystals Gives Biomaterials with Photostable Anti-UV Properties. *ChemSusChem*, 13(24), 6460-6460.
- Santoro, S., ... & Fagnoni, M. (2012). Photoinitiated thermoset polymerization through controlled release of metathesis catalysts encapsulated in poly(phthalaldehyde). *Polymer Chemistry*, 3(11), 3144-3150.
- Barbatti, M. (2017, July 12). Three-state Model for the Photo-Fries Rearrangement.
- Singh, A., & Boyd, B. J. (2021). UVA-Triggered Drug Release and Photo-Protection of Skin. *Frontiers in Medical Technology*, 3, 624523.
- Mendoza, D. J., ... & Garnier, G. (2021). Phenolic ester-decorated cellulose nanocrystals as UV-absorbing nanoreinforcements in polyvinyl alcohol films. Monash University.
- Lee, K., ... & An, H. (2017). Control of an Unusual Photo-Claisen Rearrangement in Coumarin Caged Tamoxifen through an Extended Spacer. *ACS Chemical Biology*, 12(3), 819–826.
- Kim, M. S., & Diamond, S. L. (2006).
- Spectroscopy Online. (2023, August 7). Monitoring Reactions Through UV-Visible Spectroscopy.
- Whitcombe, M. J., Gilbert, A., & Mitchell, G. R. (1992). The photo-Fries rearrangement in a side-chain liquid-crystalline polymer. *Polymer*, 33(21), 4585-4591.
- Mendoza, D. J., ... & Garnier, G. (2021). Phenolic Ester-Decorated Cellulose Nanocrystals as UV-Absorbing Nanoreinforcements in Polyvinyl Alcohol Films. Request PDF.
- Al-Mutairi, A., ... & DeGrado, W. F. (2011).
- Wichtner, M., ... & Wöll, C. (2025, April 30). Investigation of Polymers as Matrix Materials for Application in Colorimetric Gas Sensors for the Detection of Ammonia. MDPI.
- Davendralingam, N., ... & Kalow, J. A. (2023).
- Al-Mutairi, A., ... & DeGrado, W. F. (2011).
- Santoro, S., ... & Fagnoni, M. (2012). Photoinitiated thermoset polymerization through controlled release of metathesis catalysts encapsulated in poly(phthalaldehyde). *Polymer Chemistry*, 3(11), 3144-3150.

- Gstrein, X., ... & Kern, W. (2012). Photo-Fries-based photosensitive polymeric interlayers for patterned organic devices.
- Kim, J., ... & Lee, S. (2023, February 20). Note: Polymer Nanoparticles Containing Sunscreen Ingredients for UVA and UVB Coverage. AIP Publishing.
- Martínez-López, A., ... & García-Gallego, S. (2021).

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Sources

- 1. Photoremovable Protecting Groups in Chemistry and Biology: Reaction Mechanisms and Efficacy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. mdpi.com [mdpi.com]
- 3. Fries rearrangement - Wikipedia [en.wikipedia.org]
- 4. cpsm.kpi.ua [cpsm.kpi.ua]
- 5. semanticscholar.org [semanticscholar.org]
- 6. Selectivity in the Photo-Fries Rearrangement of Some Aryl Benzoates in Green and Sustainable Media. Preparative and Mechanistic Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. universaar.uni-saarland.de [universaar.uni-saarland.de]
- 8. Photolabile protecting group - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note & Protocol: Controlled Release of UV Absorbers via Photo-Fries Rearrangement]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345421/docs#application-note-protocol-controlled-release-of-uv-absorbers-via-photo-fries-rearrangement>]

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